

Personal protective equipment for handling Hexamethyldisilathiane

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Compound of Interest

Compound Name: Hexamethyldisilathiane

Cat. No.: B1360051

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Essential Safety and Handling Guide for Hexamethyldisilathiane

This guide provides critical safety, handling, and disposal information for laboratory professionals working with **Hexamethyldisilathiane** (CAS No. 3385-94-2). Adherence to these procedures is essential for ensuring personal safety and minimizing environmental risk.

Hexamethyldisilathiane is a flammable, toxic, and irritating chemical that requires careful handling in a controlled laboratory environment.^{[1][2]} It is also moisture-sensitive and has a strong, unpleasant odor.^{[2][3]}

Key Physicochemical and Hazard Data

The following table summarizes important quantitative data for **Hexamethyldisilathiane**.

Property	Value	Source(s)
Physical State	Liquid	[2][3]
Appearance	Clear	[2]
Odor	Stench	[2]
Flash Point	23°C / 73.4°F (closed cup)	
Boiling Point	163°C / 325.4°F @ 170 mmHg	[2]
Specific Gravity	0.846 g/cm ³	[1]
Incompatible Materials	Strong oxidizing agents, water, moist air, acids, nitrates, chlorine bleaches	[1][2][3][4]
Hazardous Decomposition	Hydrogen sulfide (upon contact with water/moisture), Carbon oxides (CO, CO ₂), Sulfur oxides (SO _x), Silicon dioxide (SiO ₂)	[1][2][3]

Operational Plan: From Preparation to Disposal

A systematic approach is crucial for safely handling **Hexamethyldisilathiane**. All operations must be conducted in a chemical fume hood.[1]

Preparation and Engineering Controls

- Ventilation: All work must be performed in a properly functioning chemical fume hood or a closed system with efficient exhaust ventilation.[1][2][3]
- Emergency Equipment: Ensure an emergency eye wash station and safety shower are readily accessible and in the immediate vicinity of the work area.[3]
- Ignition Sources: Eliminate all potential ignition sources. This includes no smoking, naked lights, or open flames. Use explosion-proof electrical and lighting equipment.[1][2][3]

- Materials: Use compatible tubing such as Teflon®, TFE, FEP, PFA, or 316 stainless steel. Avoid copper and brass components in any equipment, as they are highly corrosive to mercaptans and H₂S.[\[1\]](#)

Required Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Hexamethyldisilathiane**:

PPE Category	Specification	Source(s)
Eye Protection	Chemical safety goggles. A face shield may be required for splash hazards. Contact lenses should not be worn.	[1] [3]
Hand Protection	Chemical-resistant gloves such as Neoprene or nitrile rubber. Discard gloves in a designated waste container after each use.	[3]
Skin and Body	A lab coat or disposable apron. For larger quantities or higher risk of splash, wear suitable protective clothing. [1] [3] Do not allow wet clothing to remain in contact with skin. [1]	[1] [3]
Respiratory	For situations where inhalation risk is present, a NIOSH-certified organic vapor respirator (black cartridge) or a Type A filter of sufficient capacity is required. [1] [3]	[1] [3]

Handling and Experimental Protocol

- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[\[3\]](#)[\[5\]](#)

- Tools: Use only non-sparking tools.[2][3]
- Personal Contact: Avoid all personal contact with the chemical, including inhalation of vapors or mists.[1][3]
- Hygiene: Wash hands thoroughly before breaks and immediately after handling the product. [2] Contaminated clothing should be removed and washed before reuse.[3]
- Storage: Store in original, tightly sealed containers in a cool, dry, well-ventilated, and approved flame-proof area.[1][2] The material is moisture-sensitive; store under a moisture-free atmosphere.[3]

Disposal Plan

- Waste Classification: This material and its container must be disposed of as hazardous waste.[1][2]
- Waste Collection: Collect waste in suitable, closed, and properly labeled containers. Do not empty into drains or sewers.[2][3]
- Container Disposal: Handle empty containers with care as they may contain flammable residual vapors.[3] Puncture containers to prevent reuse before disposal at an authorized landfill.[1]
- Regulations: All waste disposal must be handled in accordance with local, state, and federal regulations.[1]

Emergency Procedures

Immediate and appropriate action during an emergency is critical.

Spill Response

- Minor Spills:
 - Remove all ignition sources immediately.[1][2]

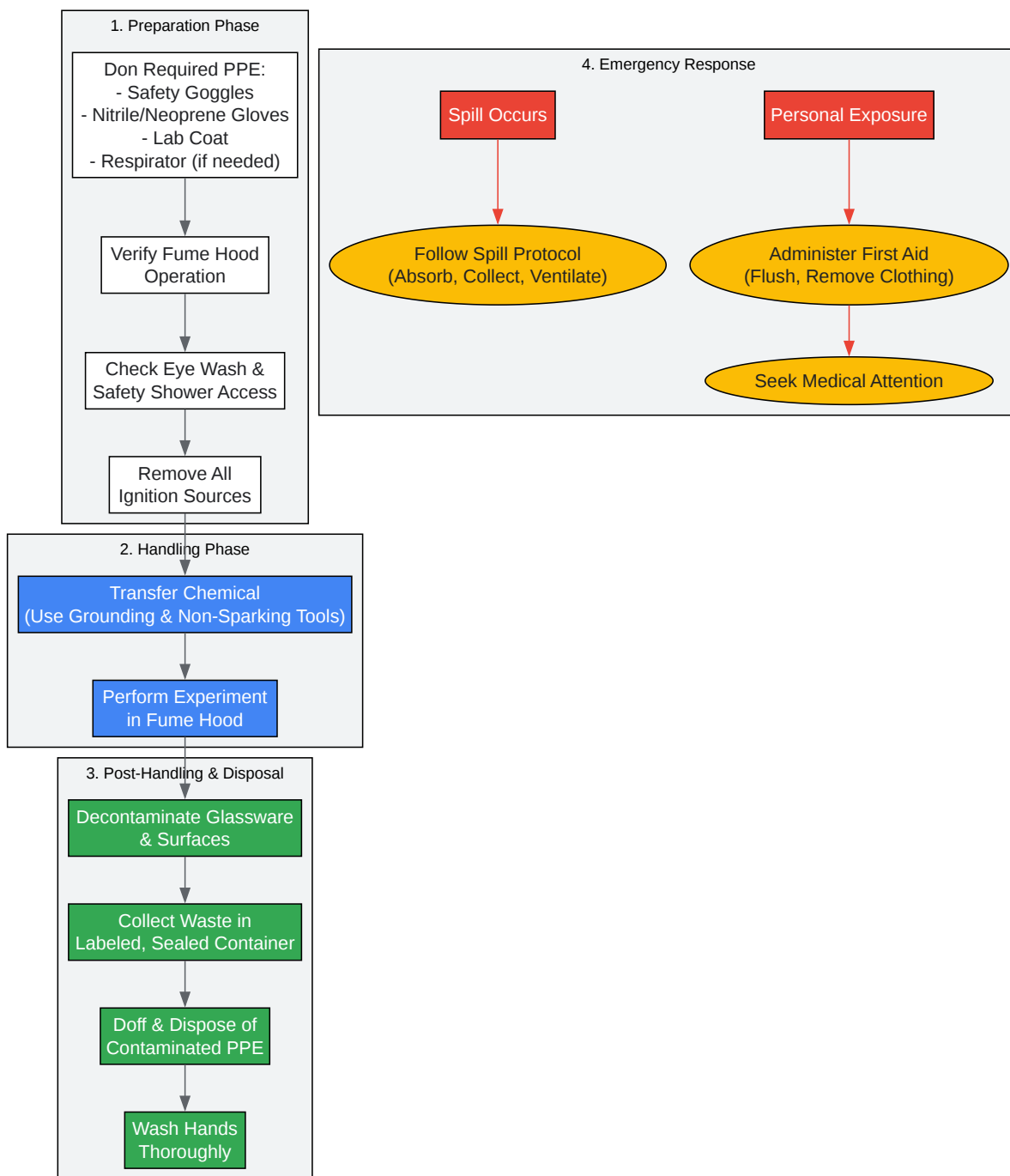
- Clean up the spill using an inert absorbent material (e.g., sand, vermiculite, silica gel).[\[2\]](#)
[\[3\]](#)
- WARNING: Never use dry, powdered hypochlorite or other strong oxidizers on mercaptan spills, as this can cause autoignition.[\[1\]](#)
- Collect the absorbed material into a suitable container for hazardous waste disposal.[\[2\]](#)
- Major Spills:
 - Clear the area of all personnel and move upwind.[\[1\]](#)
 - Alert emergency responders, providing the location and nature of the hazard.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the exposed person to fresh air at once.[1][3][6] Keep the person warm and at rest. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention. [1][6]	[1][3][6]
Skin Contact	Immediately remove all contaminated clothing.[1] Wash the affected skin with plenty of soap and water.[3] Seek medical advice if irritation develops or persists.[3][5]	[1][3][5]
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[1][2][7] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[2][3]	[1][2][3][7]
Ingestion	Do NOT induce vomiting.[2] Never give anything by mouth to an unconscious person.[3] [5] Seek immediate medical attention.[1][3]	[1][2][3][5]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Hexamethyldisilathiane**.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com